Z-Pro-Prolinal in DMSO: A Technical Guide to Solubility and Stability

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Compound of Interest		
Compound Name:	*Z-Pro-Prolinal*	
Cat. No.:	*B3064193*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility and stability of the prolyl oligopeptidase inhibitor, **Z-Pro-Prolinal**, in Dimethyl Sulfoxide (DMSO). This document is intended to serve as a valuable resource for researchers and professionals in drug development by consolidating available data and outlining essential experimental protocols.

Core Concepts: Solubility and Stability in Drug Development

The solubility and stability of a compound in a given solvent are critical parameters in the early stages of drug discovery and development. Solubility in a suitable solvent, such as DMSO, is often a prerequisite for in vitro assays and formulation development. Stability, the ability of a compound to resist chemical degradation over time, is paramount for ensuring the reliability and reproducibility of experimental results, as well as for determining appropriate storage conditions and shelf-life.

Solubility of **Z-Pro-Prolinal** in DMSO

Z-Pro-Prolinal, a potent and selective inhibitor of prolyl oligopeptidase, is a white to tan powder in its solid form.[1] Based on available data, it exhibits good solubility in DMSO.

Quantitative Solubility Data

The following table summarizes the reported solubility of **Z-Pro-Prolinal** in DMSO from various suppliers. It is important to note that slight variations may exist between different batches and sources.

Parameter	Value	Source
Solubility in DMSO	≥10 mg/mL	Sigma-Aldrich[1]
Solubility in DMSO	Soluble to 25 mM	Abcam[2]

Note: The molecular weight of **Z-Pro-Prolinal** is 330.38 g/mol . Therefore, a 25 mM solution corresponds to approximately 8.26 mg/mL.

Stability of **Z-Pro-Prolinal** in DMSO

As of the latest available information, specific long-term stability studies of **Z-Pro-Prolinal** in DMSO solution have not been published in the public domain. The stability of a compound in solution can be influenced by several factors including temperature, light exposure, and the presence of water or other contaminants.

Recommended Storage Conditions

For the solid (powder) form of **Z-Pro-Prolinal**, the recommended storage condition is desiccated at -20°C.[1] One supplier suggests that the product can be stored for up to 12 months under these conditions. When preparing a stock solution in DMSO, it is general best practice to store it at -20°C or -80°C in small, single-use aliquots to minimize freeze-thaw cycles.

Potential Degradation Pathways

While specific degradation pathways for **Z-Pro-Prolinal** in DMSO have not been elucidated, peptides and peptide-like molecules in DMSO can be susceptible to several degradation mechanisms. A study on the stability of another peptide, leuprolide, in DMSO revealed that degradation can occur via oxidation, aggregation, hydrolysis, and isomerization.[3][4] The presence of residual moisture in DMSO can accelerate hydrolytic degradation.[3]

Experimental Protocols

The following sections outline generalized experimental protocols for determining the solubility and stability of a compound like **Z-Pro-Prolinal** in DMSO. These are intended as a guide and may require optimization for specific laboratory conditions and analytical equipment.

Protocol for Solubility Determination

This protocol describes a method for determining the saturation solubility of a compound in DMSO.

Materials:

- **Z-Pro-Prolinal** powder

- Anhydrous DMSO

- Vortex mixer

- Thermostatic shaker

- Centrifuge

- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)

- Calibrated analytical balance

- Volumetric flasks and pipettes

Methodology:

- Prepare a series of vials with an excess amount of **Z-Pro-Prolinal** powder.

- Add a known volume of anhydrous DMSO to each vial.

- Tightly cap the vials and place them in a thermostatic shaker set to a constant temperature (e.g., 25°C).

- Equilibrate the samples for a sufficient period (e.g., 24-48 hours) to ensure saturation is reached.

- After equilibration, centrifuge the vials at a high speed to pellet the undissolved solid.

- Carefully withdraw a known volume of the supernatant.

- Dilute the supernatant with a suitable mobile phase to a concentration within the linear range of the HPLC calibration curve.

- Analyze the diluted samples by HPLC to determine the concentration of **Z-Pro-Prolinal**.

- The concentration determined is the saturation solubility at the specified temperature.

Protocol for Stability Assessment (Forced Degradation Study)

This protocol outlines a forced degradation study to identify potential degradation products and assess the stability of **Z-Pro-Prolinal** in DMSO under various stress conditions.

Materials:

- **Z-Pro-Prolinal** stock solution in anhydrous DMSO (e.g., 10 mg/mL)

- Hydrochloric acid (HCl) solution

- Sodium hydroxide (NaOH) solution

- Hydrogen peroxide (H_2O_2) solution

- Temperature-controlled incubators or water baths

- Photostability chamber

- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector
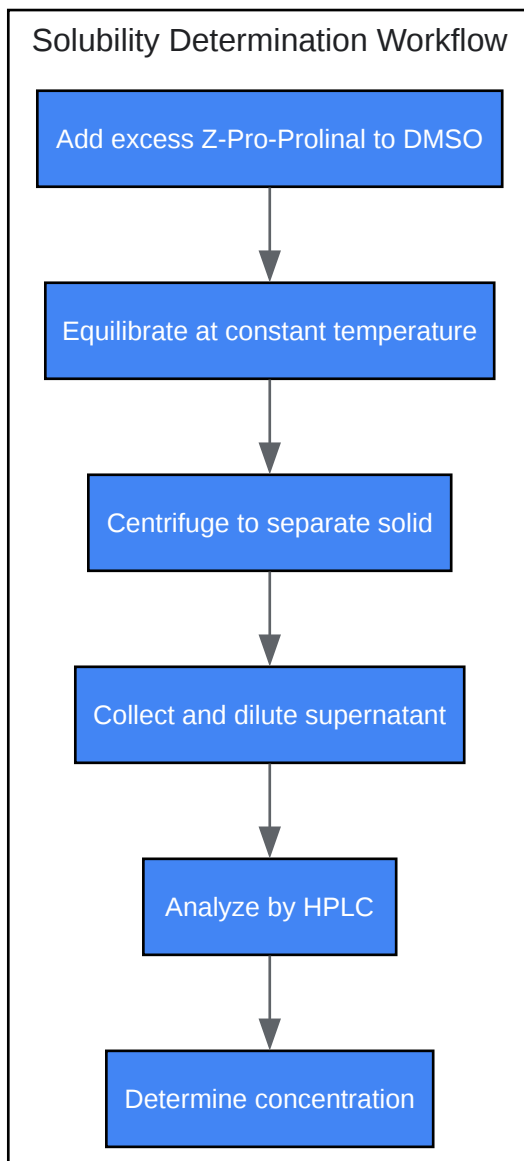
- pH meter

Methodology:

- Preparation of Stressed Samples:

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- Acidic Hydrolysis: Mix the **Z-Pro-Prolinal** stock solution with an equal volume of a suitable concentration of HCl (e.g., 0.1 M).

- Basic Hydrolysis: Mix the stock solution with an equal volume of a suitable concentration of NaOH (e.g., 0.1 M).

- Oxidative Degradation: Mix the stock solution with an equal volume of H_2O_2 (e.g., 3%).

- Thermal Degradation: Place aliquots of the stock solution in incubators at elevated temperatures (e.g., 40°C, 60°C, 80°C).

- Photolytic Degradation: Expose aliquots of the stock solution to light in a photostability chamber according to ICH guidelines.

- Control Sample: Keep an aliquot of the stock solution protected from light at a low temperature (e.g., -20°C).

- Time Points: Collect samples from each stress condition at various time points (e.g., 0, 2, 4, 8, 24, 48 hours).

- Sample Analysis:

  - Neutralize the acidic and basic samples before analysis.

  - Analyze all samples by a stability-indicating HPLC method. The method should be capable of separating the intact **Z-Pro-Prolinal** from any degradation products.

  - Use a PDA detector to check for peak purity and a MS detector to identify the mass of potential degradation products.

- Data Analysis:

  - Calculate the percentage of **Z-Pro-Prolinal** remaining at each time point for each stress condition.

  - Determine the degradation rate and identify the major degradation products.

Visualizations

The following diagrams illustrate generalized workflows and concepts relevant to the analysis of **Z-Pro-Prolinal**.

Solubility Determination Workflow

Add excess Z-Pro-Prolinal to DMSO

↓

Equilibrate at constant temperature

↓

Centrifuge to separate solid

↓

Collect and dilute supernatant

↓

Analyze by HPLC

↓

Determine concentration

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Caption: A generalized workflow for determining the solubility of **Z-Pro-Prolinal** in DMSO.

Forced Degradation Study Workflow
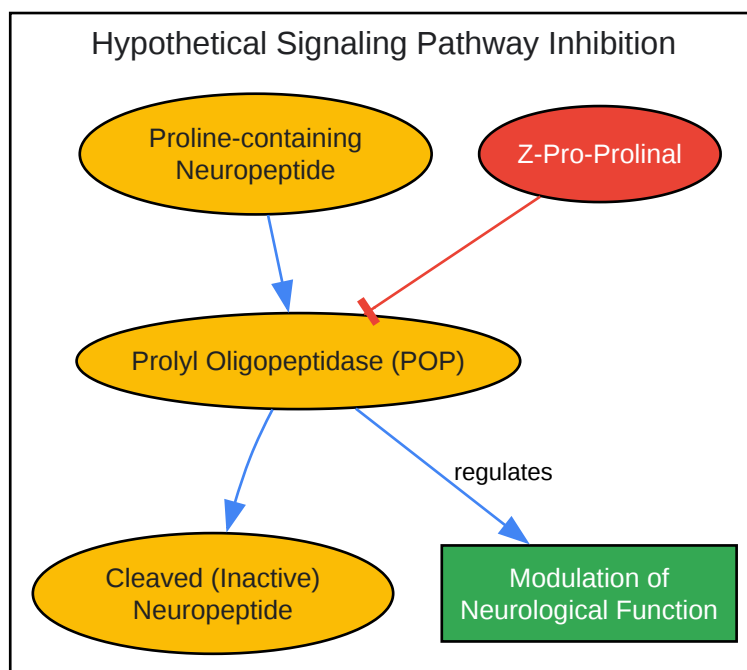
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┌─────────────────────────────────────────┐
│   Prepare Z-Pro-Prolinal in DMSO solution │
└─────────────────────────────────────────┘
                    │
                    ▼
┌─────────────────────────────────────────┐
│         Apply Stress Conditions          │
│ (Acid, Base, Oxidative, Thermal, Photolytic)│
└─────────────────────────────────────────┘
                    │
                    ▼
┌─────────────────────────────────────────┐
│        Collect samples at time points     │
└─────────────────────────────────────────┘
                    │
                    ▼
┌─────────────────────────────────────────┐
│      Analyze by Stability-Indicating HPLC │
└─────────────────────────────────────────┘
                    │
                    ▼
┌─────────────────────────────────────────┐
│  Determine % degradation and identify degradants│
└─────────────────────────────────────────┘
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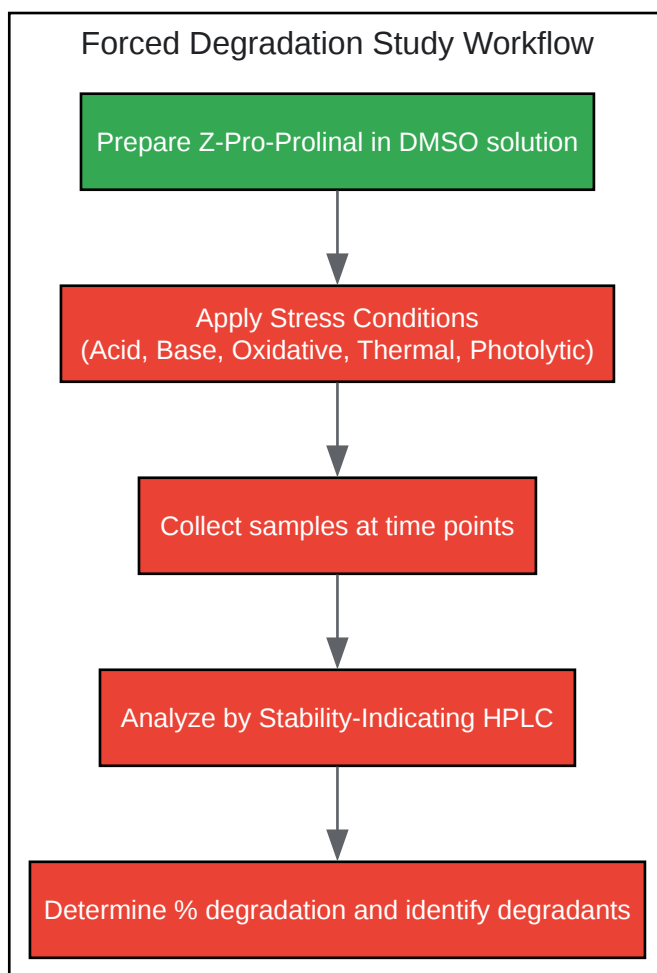
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Caption: An overview of a forced degradation study to assess the stability of **Z-Pro-Prolinal**.

Caption: Inhibition of prolyl oligopeptidase by **Z-Pro-Prolinal** in a hypothetical pathway.

Conclusion

Z-Pro-Prolinal demonstrates good solubility in DMSO, making it a suitable solvent for in vitro studies. While specific stability data for **Z-Pro-Prolinal** in DMSO solution is not readily available, this guide provides robust, generalized protocols for researchers to conduct their own stability assessments. Understanding the solubility and stability of **Z-Pro-Prolinal** is a critical step in harnessing its therapeutic potential in drug development. It is strongly recommended that researchers perform their own stability studies under their specific experimental conditions to ensure the accuracy and validity of their results.

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